

# Application Notes: Kaempferol 3-gentiobioside as a Standard in Phytochemical Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Kaempferol 3-gentiobioside

Cat. No.: B150290

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## Introduction

**Kaempferol 3-gentiobioside** is a flavonoid glycoside found in a variety of plants, including *Cassia alata* (ringworm bush) and soybean (*Glycine max*)<sup>[1][2][3]</sup>. As a distinct phytochemical entity, it serves as a valuable standard in the quality control and standardization of herbal medicines, dietary supplements, and functional foods. Its use as a reference standard allows for the accurate identification and quantification of this specific compound in complex plant extracts and finished products, ensuring consistency, efficacy, and safety. **Kaempferol 3-gentiobioside** has garnered significant interest for its potential therapeutic properties, including anti-inflammatory, anti-cancer, and antidiabetic activities<sup>[4][5]</sup>. These biological activities are linked to its ability to modulate key cellular signaling pathways.

## Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **Kaempferol 3-gentiobioside** is essential for its proper handling, storage, and use in analytical methodologies.

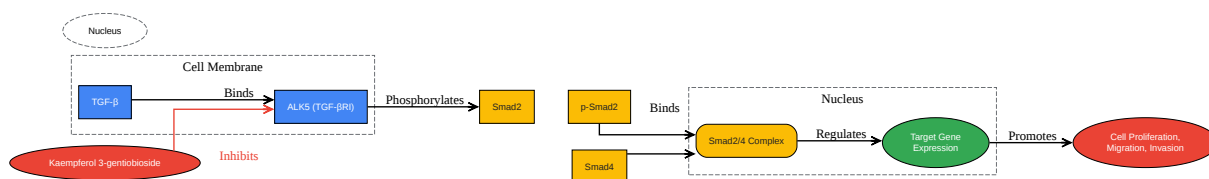
Property	Value	Source
CAS Number	22149-35-5	
Molecular Formula	C27H30O16	
Molecular Weight	610.52 g/mol	
Appearance	Solid	-
Solubility	Slightly soluble in water. Soluble in DMSO (50 mg/mL with sonication).	
Storage Conditions	Store at -20°C. For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month.	

## Biological Activities and Signaling Pathways

**Kaempferol 3-gentiobioside** exerts its biological effects by modulating several key signaling pathways. These mechanisms of action are the basis for its potential therapeutic applications.

### Anti-Cancer Activity via TGF- $\beta$ /ALK5/Smad Pathway Inhibition

Overactivation of the Transforming Growth Factor- $\beta$  (TGF- $\beta$ ) signaling pathway is implicated in the progression of various cancers. **Kaempferol 3-gentiobioside** has been identified as a potent inhibitor of the TGF- $\beta$  type I receptor, ALK5. By binding to the ATP-binding site of ALK5, it blocks the phosphorylation and nuclear translocation of Smad2 and the expression of Smad4, key downstream effectors of the pathway. This inhibition leads to a reduction in cancer cell proliferation, migration, and invasion.

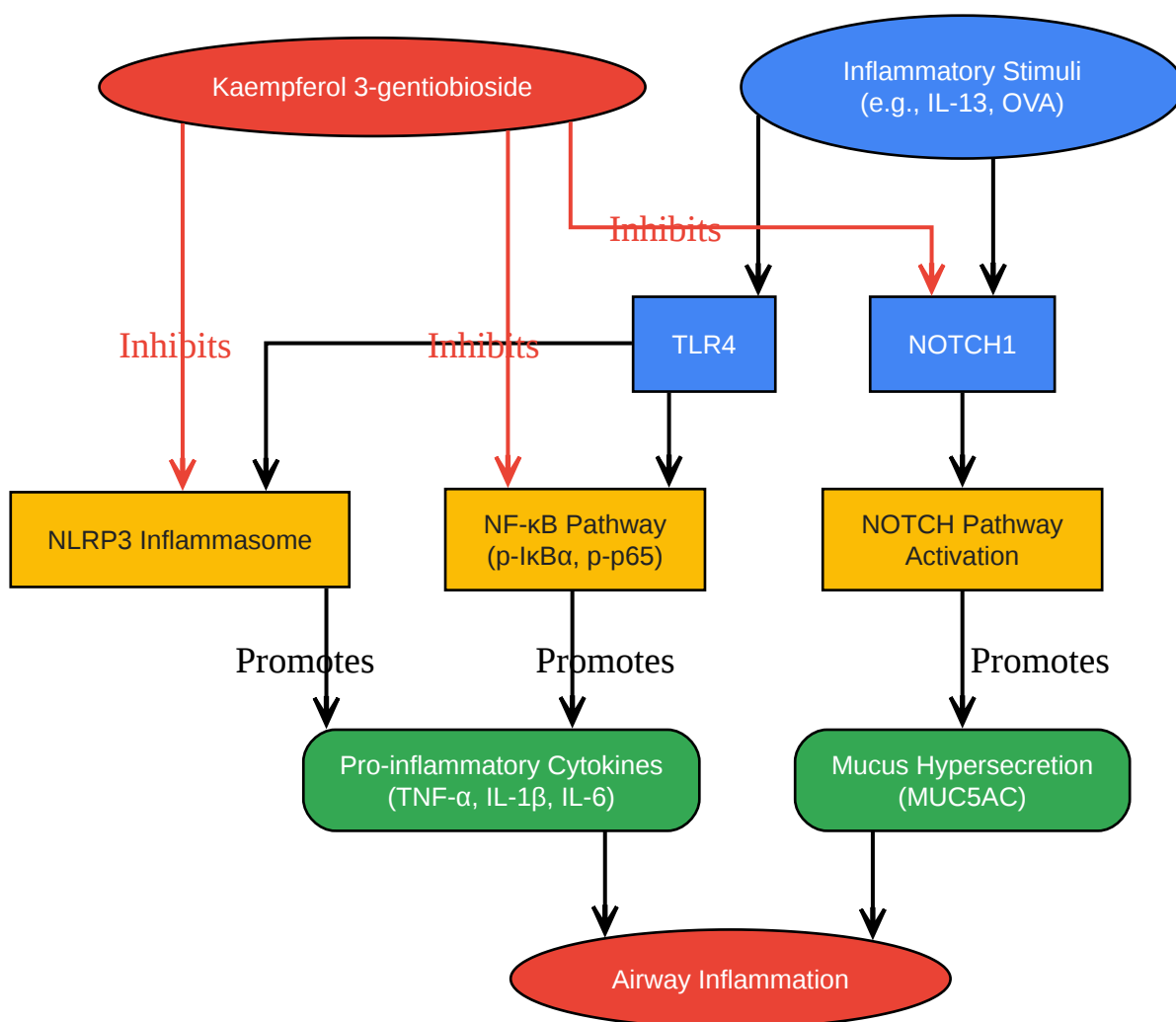


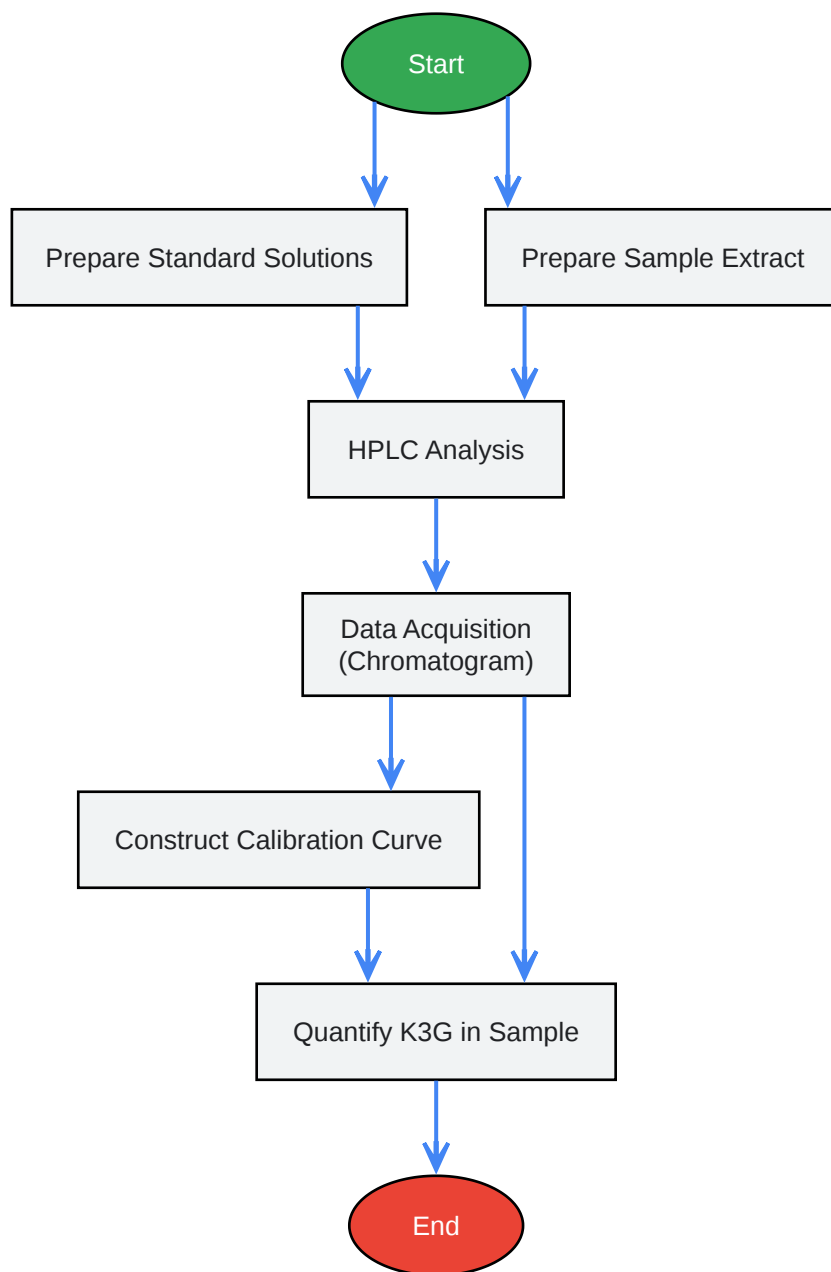
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Figure 1: Inhibition of the TGF- $\beta$ /ALK5/Smad signaling pathway by **Kaempferol 3-gentiobioside**.

#### Anti-Inflammatory Activity via NOTCH and NF- $\kappa$ B Pathway Modulation

In the context of allergic asthma, **Kaempferol 3-gentiobioside** has been shown to attenuate airway inflammation and mucus hypersecretion. It achieves this by targeting the NOTCH signaling pathway, specifically by inhibiting NOTCH1 activation. Furthermore, it downregulates the expression of key inflammatory proteins such as NLRP3, TLR4, and phosphorylated I $\kappa$ B $\alpha$  and p65, which are central components of the NF- $\kappa$ B signaling pathway. This leads to a significant reduction in the release of pro-inflammatory cytokines like TNF- $\alpha$ , IL-1 $\beta$ , and IL-6.





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- To cite this document: BenchChem. [Application Notes: Kaempferol 3-gentiobioside as a Standard in Phytochemical Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150290#use-of-kaempferol-3-gentiobioside-as-a-standard-in-phytochemical-analysis]

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